

# C.I. Vat Green 9: A Technical Guide to its Material Science Applications

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## Compound of Interest

Compound Name: C.I. Vat Green 9

Cat. No.: B1584405

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth analysis of the material science applications of **C.I. Vat Green 9** and its derivatives. **C.I. Vat Green 9**, a synthetic dye belonging to the violanthrone class, is traditionally recognized for its use in the textile industry due to its high stability and vibrant color.<sup>[1]</sup> However, recent research has unveiled its potential in advanced material science, particularly in the field of organic electronics. This document summarizes the key properties, synthesis, and emerging applications of this compound and its derivatives, with a focus on quantitative data and detailed experimental protocols.

## Core Properties of C.I. Vat Green 9

**C.I. Vat Green 9** is a violanthrone derivative with the chemical formula  $C_{34}H_{15}NO_4$ .<sup>[2][3]</sup> It is a black powder that is insoluble in water and ethanol but soluble in certain organic solvents like 2-chlorophenol and xylene.<sup>[2][4][5]</sup> Its high lightfastness has made it a staple in applications requiring durable coloration.<sup>[1]</sup>

Property	Value	Source
C.I. Name	Vat Green 9; 59850	[2][4]
CAS Number	6369-65-9	[2][4]
Molecular Formula	C <sub>34</sub> H <sub>15</sub> NO <sub>4</sub>	[2][3]
Molecular Weight	501.49 g/mol	[2][4]
Appearance	Black Powder	[2][5]
Solubility	Insoluble in water and ethanol; Soluble in 2-chlorophenol, xylene, and tetralin.	[2][4][5]

## Material Science Applications: Organic Electronics

While **C.I. Vat Green 9** itself has not been extensively studied in material science, its derivatives, particularly those based on the violanthrone core, have emerged as promising materials for organic electronics. Violanthrone derivatives are being investigated as semiconductor materials due to their large  $\pi$ -conjugated system.[6]

### Dicyanomethylene-Functionalised Violanthrone Derivatives in Organic Field-Effect Transistors (OFETs)

Recent studies have focused on the synthesis and characterization of dicyanomethylene-functionalised violanthrone derivatives for use in organic electronic devices. The introduction of electron-deficient dicyanomethylene groups significantly enhances the optical absorption of these materials.[6] These derivatives have been shown to be p-type semiconductors with low HOMO-LUMO gaps, making them suitable for applications in organic field-effect transistors (OFETs).[6]

Compound	HOMO (eV)	LUMO (eV)	Electrochemical Band Gap (eV)	Optical Band Gap (eV)
Derivative 3a	-5.45	-4.20	1.25	1.24
Derivative 3b	-5.46	-4.21	1.25	1.25
Derivative 3c	-5.44	-4.19	1.25	1.25

Data sourced from a 2024 study on dicyanomethylene-functionalised violanthrone derivatives.

Enhancing the  $\pi$ - $\pi$  stacking of violanthrone derivatives has been shown to improve charge carrier mobility. A study demonstrated that the hole mobility of a solution-processable violanthrone derivative increased by an order of magnitude (from  $4.93 \times 10^{-5} \text{ cm}^2 \text{ V}^{-1} \text{ s}^{-1}$  to  $4.44 \times 10^{-4} \text{ cm}^2 \text{ V}^{-1} \text{ s}^{-1}$ ) when the film was prepared from a chloroform/n-hexane mixture compared to pure chloroform, due to enhanced crystallinity and  $\pi$ - $\pi$  interactions.[6]

## Experimental Protocols

### Synthesis of Dicyanomethylene-Functionalised Violanthrone Derivatives

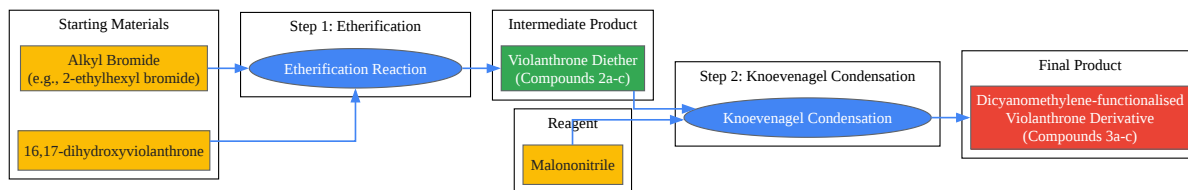
This protocol describes a two-step synthesis of dicyanomethylene-functionalised violanthrone derivatives, starting from 16,17-dihydroxyviolanthrone.

#### Step 1: Etherification

- React 16,17-dihydroxyviolanthrone with an appropriate alkyl bromide (e.g., 2-ethylhexyl bromide, 1-bromooctane, or 1-bromododecane) to synthesize the corresponding diether derivatives (compounds 2a-c).[6] This reaction is a well-established etherification protocol.[6]

#### Step 2: Knoevenagel Condensation

- The final target compounds (3a-c) are synthesized via a Knoevenagel condensation with malononitrile.[6]



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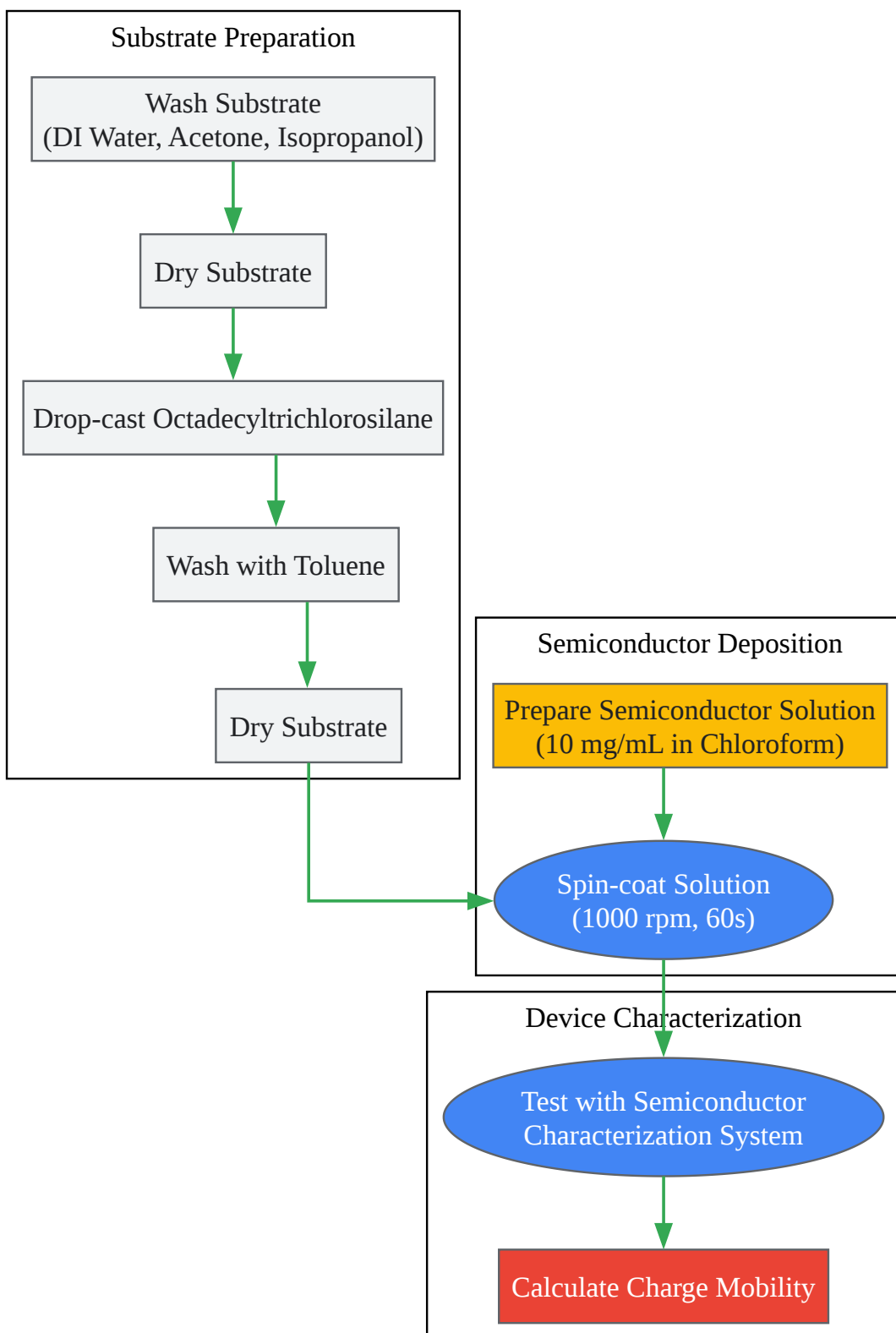
Synthesis of Dicyanomethylene-functionalised Violanthrone Derivatives.

## Fabrication of Organic Field-Effect Transistors (OFETs)

This protocol outlines the fabrication of OFETs using the synthesized violanthrone derivatives as the semiconductor layer.

- Substrate Preparation:
  - Wash substrates with deionized water, acetone, and isopropanol.
  - Dry the substrates with a stream of compressed air.
  - Drop-cast octadecyltrichlorosilane (30  $\mu\text{M}$ ) onto the substrate for 5 minutes.
  - Wash the substrate with toluene and dry with compressed air.
- Semiconductor Deposition:
  - Prepare a solution of the semiconductor material (10  $\text{mg mL}^{-1}$  in  $\text{CHCl}_3$ ).
  - Deposit the solution onto the prepared substrate by spin-coating at 1000 rpm for 60 seconds.
- Device Characterization:

- Test the device using a semiconductor characterization system (e.g., Keithley 4200).
- Calculate the charge mobility in the saturation regime.



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Fabrication and Characterization of OFETs.

## Emerging and Potential Applications

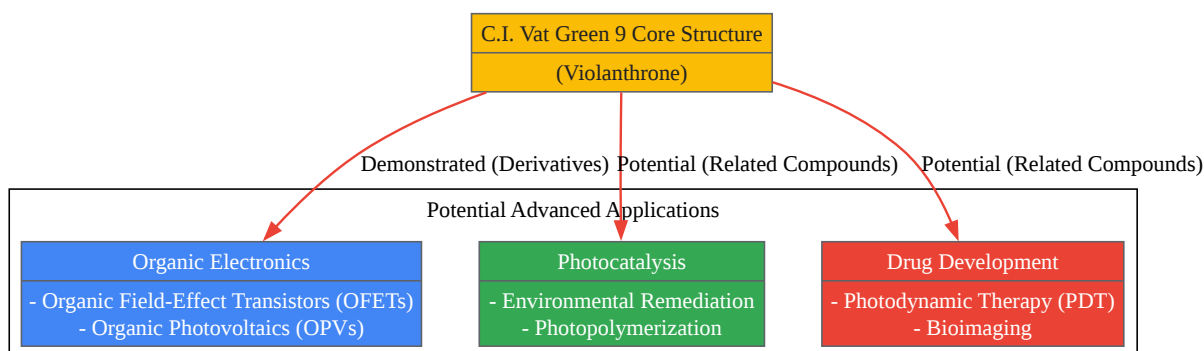
While the application of **C.I. Vat Green 9** derivatives in organic electronics is the most well-documented, the inherent properties of the violanthrone core suggest potential in other advanced fields.

### Photocatalysis

The extended  $\pi$ -conjugated system of violanthrone suggests its potential as a photocatalyst. A study on the photocatalytic degradation of a related dye, Vat Green 3, using a ferrihydrite-modified diatomite with  $\text{TiO}_2$ , demonstrated efficient decolorization under visible light. This suggests that violanthrone-based dyes could be explored for environmental remediation applications. Furthermore, violanthrone has been implicated in reaction mechanisms for photopolymerization upon exposure to red light, acting as a photocatalyst.

### Drug Development: Photodynamic Therapy and Bioimaging

Though direct studies on **C.I. Vat Green 9** are lacking, structurally related compounds like azabenzanthrone derivatives have shown promise in photodynamic therapy (PDT). These derivatives have demonstrated high phototoxicity towards cancer cells under low-power light irradiation and are effective for deep-tissue two-photon imaging. This indicates that the core structure of **C.I. Vat Green 9** could be a scaffold for developing new photosensitizers for image-guided cancer therapy.



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Potential Material Science and Biomedical Applications of the **C.I. Vat Green 9** Core Structure.

## Conclusion

**C.I. Vat Green 9**, a compound with a long history in the dye industry, possesses a molecular framework that is ripe for exploration in advanced material science. While research into the direct application of **C.I. Vat Green 9** is still in its nascent stages, its derivatives have already demonstrated significant potential as high-performance materials in organic electronics. The exploration of its photocatalytic properties and its potential as a scaffold for therapeutic agents in drug development represent exciting future research directions. Further investigation into the synthesis of novel derivatives and a deeper characterization of their material properties will be crucial in unlocking the full potential of this versatile class of compounds.

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